

A Comprehensive Technical Guide to 9-Fluorenone Hydrazone: Melting Point and Solubility

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Compound of Interest

Compound Name: 9-Fluorenone hydrazone

Cat. No.: B081633

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This technical guide provides an in-depth analysis of the physicochemical properties of **9-Fluorenone hydrazone**, with a specific focus on its melting point and solubility. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Core Physicochemical Properties

9-Fluorenone hydrazone is a yellow to orange crystalline solid that serves as a valuable building block in organic chemistry.^[1] A comprehensive understanding of its physical properties is crucial for its application in synthesis and material science.

Data Presentation: Physical and Chemical Properties

The following table summarizes the key quantitative data for **9-Fluorenone hydrazone**.

Property	Value	Source
Melting Point	148-150 °C	[1][2]
150-154 °C	[3]	
Boiling Point	362.5 °C at 760 mmHg	[1][2]
Density	1.23 g/cm ³	[1][2]
Flash Point	173 °C	[1][2]
Molecular Formula	C ₁₃ H ₁₀ N ₂	[1]
Molecular Weight	194.23 g/mol	[1]

Solubility Profile

While precise quantitative solubility data for **9-Fluorenone hydrazone** is not readily available in published literature, qualitative assessments indicate that it is soluble in nonpolar solvents. For synthetic purposes, it demonstrates good solubility in ethanol and tetrahydrofuran (THF).[4] Conversely, it exhibits low solubility in water.[5]

Experimental Protocols

Accurate determination of the melting point and solubility are fundamental to the characterization of **9-Fluorenone hydrazone**. The following sections detail the standard laboratory procedures for these measurements.

Melting Point Determination: Thiele Tube Method

The Thiele tube method is a common and effective technique for determining the melting point of a crystalline solid.[6] The unique design of the tube utilizes convection currents to ensure uniform heating of the oil bath.[6]

Procedure:

- **Sample Preparation:** A small amount of dry, finely powdered **9-Fluorenone hydrazone** is packed into a capillary tube to a height of 2-3 mm. The tube is then tapped to ensure the sample is compact.[7]

- **Apparatus Setup:** The capillary tube is attached to a thermometer using a rubber band, ensuring the sample is aligned with the thermometer bulb.^{[6][7]} This assembly is then inserted into the Thiele tube containing a high-boiling point liquid (e.g., mineral or silicone oil), ensuring the rubber band is above the oil level.^[8]
- **Heating:** The side arm of the Thiele tube is gently heated with a Bunsen burner.^{[6][7]} This creates a convection current, allowing for even heat distribution throughout the oil.^[6]
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a transparent liquid is recorded as the end of the melting range.^[7] For a pure compound, this range should be narrow, typically 0.5-1.0°C.^[8]

Qualitative Solubility Determination

This protocol outlines a systematic approach to determine the solubility of **9-Fluorenone hydrazone** in various solvents, which can provide insights into its polarity and the presence of acidic or basic functional groups.^[9]

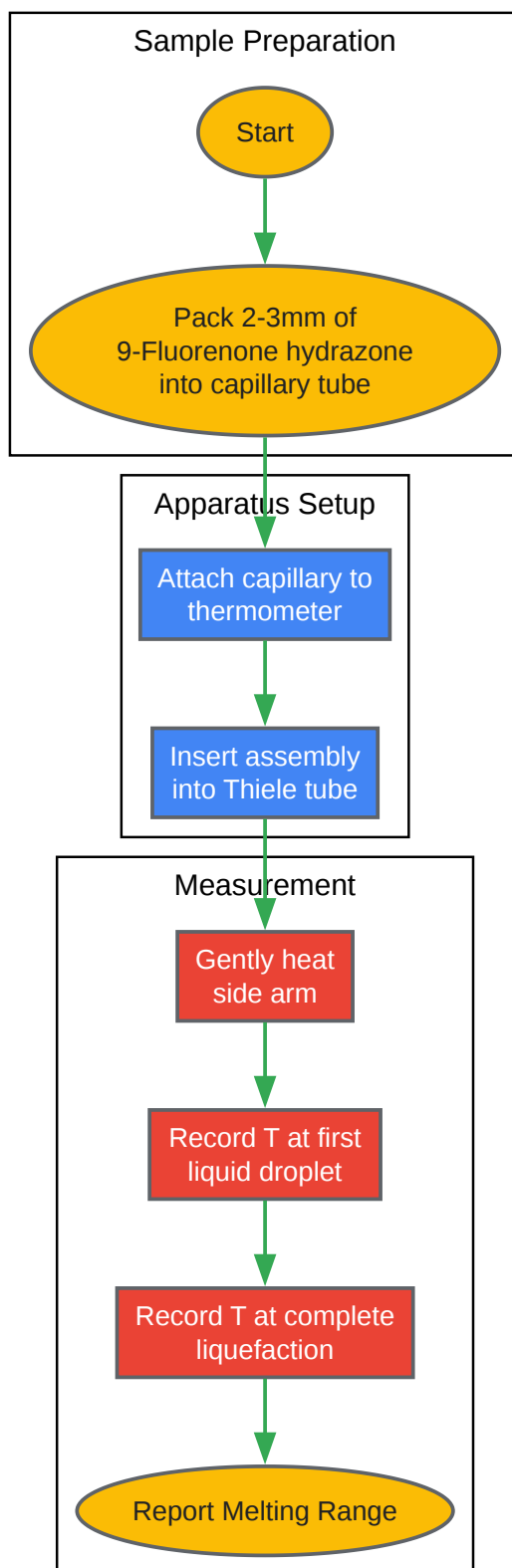
Procedure:

- **Initial Solvent Testing (Water):** To a test tube containing approximately 30 mg of **9-Fluorenone hydrazone**, add 1 mL of water.^[9] Agitate the mixture and observe if the solid dissolves. If the compound is water-insoluble, proceed to the next steps.
- **Acid/Base Solubility:**
 - **5% Aqueous NaOH:** In a new test tube, add 30 mg of the compound to 1 mL of 5% aqueous NaOH.^[9] Observe for solubility.
 - **5% Aqueous NaHCO₃:** Repeat the process with 1 mL of 5% aqueous NaHCO₃.^[9]
 - **5% Aqueous HCl:** Use a fresh sample and test its solubility in 1 mL of 5% aqueous HCl.^[9]
- **Organic Solvent Testing:** For compounds insoluble in aqueous solutions, test solubility in an organic solvent like ether.^[10]

- Observation and Classification: Record whether the compound is soluble or insoluble in each solvent. Solubility in acidic or basic solutions can indicate the presence of basic or acidic functional groups, respectively.[\[9\]](#)[\[11\]](#)

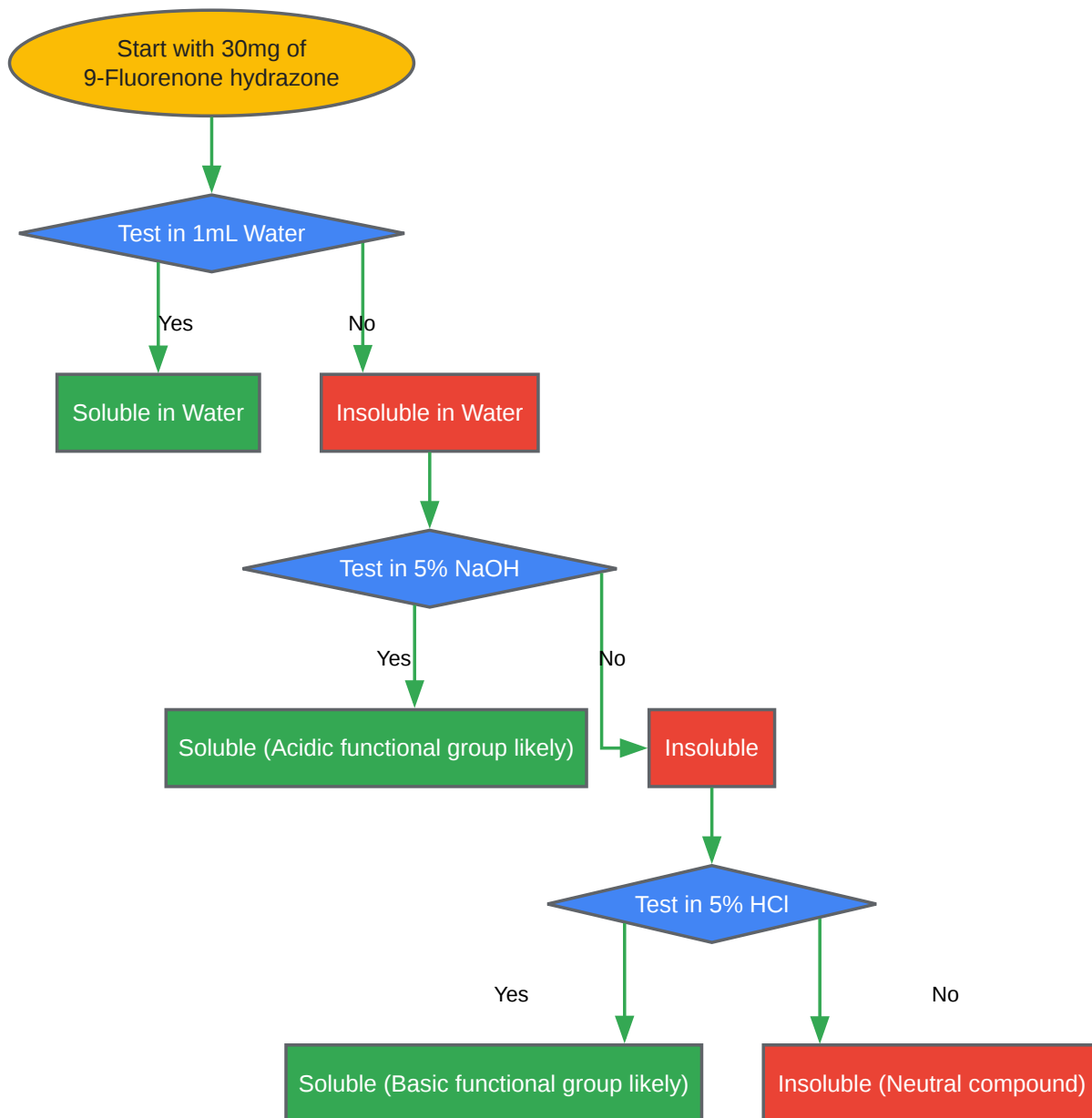
Visualized Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the logical flow of the experimental protocols described above.



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Workflow for Melting Point Determination



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Workflow for Qualitative Solubility Testing

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